

Navigating the Phenylpiperazines: A Technical Guide to a Class of Neurologically Active Agents

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *1-(3-Fluorophenyl)-3-methylpiperazine*

CAS No.: 1250098-88-4

Cat. No.: B1445137

[Get Quote](#)

A Note on Chemical Specificity: Initial database searches for "**1-(3-Fluorophenyl)-3-methylpiperazine**" did not yield significant research or developmental history. This suggests that the compound is either a less-documented research chemical or that the query may be referring to a more prominent, structurally similar molecule. This guide will focus on two well-documented compounds that closely match the query's structural motifs:

- 1-(3-Trifluoromethylphenyl)piperazine (TFMPP): A widely researched phenylpiperazine, notable for its serotonergic activity and history as a recreational substance. The substitution of a trifluoromethyl group for a fluoro group is a common isosteric replacement in medicinal chemistry.
- N-(3-fluorophenyl)-1-[(4-((3S)-3-methyl-1-piperazinyl)methyl)phenyl]acetyl]-4-piperidinamine (GSK962040): A more complex molecule that incorporates both the 3-fluorophenyl and 3-methylpiperazine moieties, developed as a motilin receptor agonist.

This guide will primarily detail the discovery and history of TFMPP, as it is the most direct and well-documented analogue. A summary of GSK962040 is also provided as a potential alternative interpretation of the initial query.

Part 1: The Discovery and History of 1-(3-Trifluoromethylphenyl)piperazine (TFMPP)

Introduction

1-(3-Trifluoromethylphenyl)piperazine, commonly known as TFMPP, is a psychoactive compound of the phenylpiperazine class.[1] While it has been utilized as an intermediate in various chemical syntheses, it is most recognized for its effects on the central nervous system, particularly its interaction with the serotonin system.[2] Unlike many pharmaceuticals, the history of TFMPP is not one of a targeted therapeutic agent, but rather as a research chemical that later emerged as a recreational drug, often in combination with other substances like benzylpiperazine (BZP).[2][3]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₃ F ₃ N ₂
Molecular Weight	230.23 g/mol [1]
CAS Number	15532-75-9[1]
Appearance	Off-white to yellowish solid[4]
IUPAC Name	1-[3-(trifluoromethyl)phenyl]piperazine[1]

Pharmacological Profile

TFMPP's primary mechanism of action is as a non-selective serotonin receptor agonist and a serotonin-releasing agent.[2][4] Its activity profile is complex, with varying affinities for different serotonin receptor subtypes.

Mechanism of Action:

- **Serotonin Receptor Agonism:** TFMPP acts as an agonist at several serotonin receptors, including 5-HT_{1A}, 5-HT_{1B}, 5-HT_{1D}, and 5-HT_{2C} receptors. It demonstrates weak partial agonist or antagonist activity at the 5-HT_{2A} receptor.
- **Serotonin Releasing Agent:** TFMPP also interacts with the serotonin transporter (SERT), leading to the release of serotonin from presynaptic neurons.[4][5]

This dual action of direct receptor stimulation and increasing synaptic serotonin levels underlies its characteristic psychoactive effects.

Receptor Binding Affinities (Illustrative):

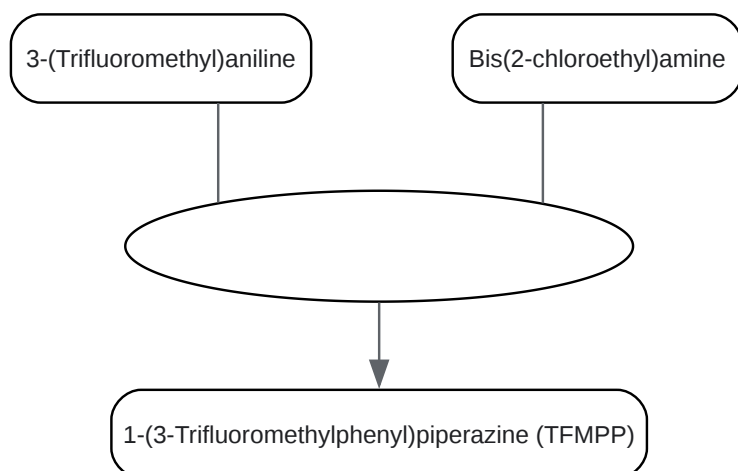
Receptor Target	Affinity (IC ₅₀ nM)
5-HT _{1A}	Moderate
5-HT _{1B}	High
5-HT _{1D}	Moderate
5-HT _{2A}	Low (as partial agonist/antagonist)
5-HT _{2C}	High
SERT	Moderate

Note: Specific binding affinities can vary between studies and experimental conditions.

Synthesis and Experimental Protocols

The synthesis of TMPP typically involves the nucleophilic substitution reaction between 3-(trifluoromethyl)aniline and a piperazine derivative. A general synthetic scheme is outlined below.

Illustrative Synthetic Pathway:



General synthesis of TMPP.

[Click to download full resolution via product page](#)

Caption: General synthesis of TFMPP.

Step-by-Step Protocol for Synthesis (Conceptual):

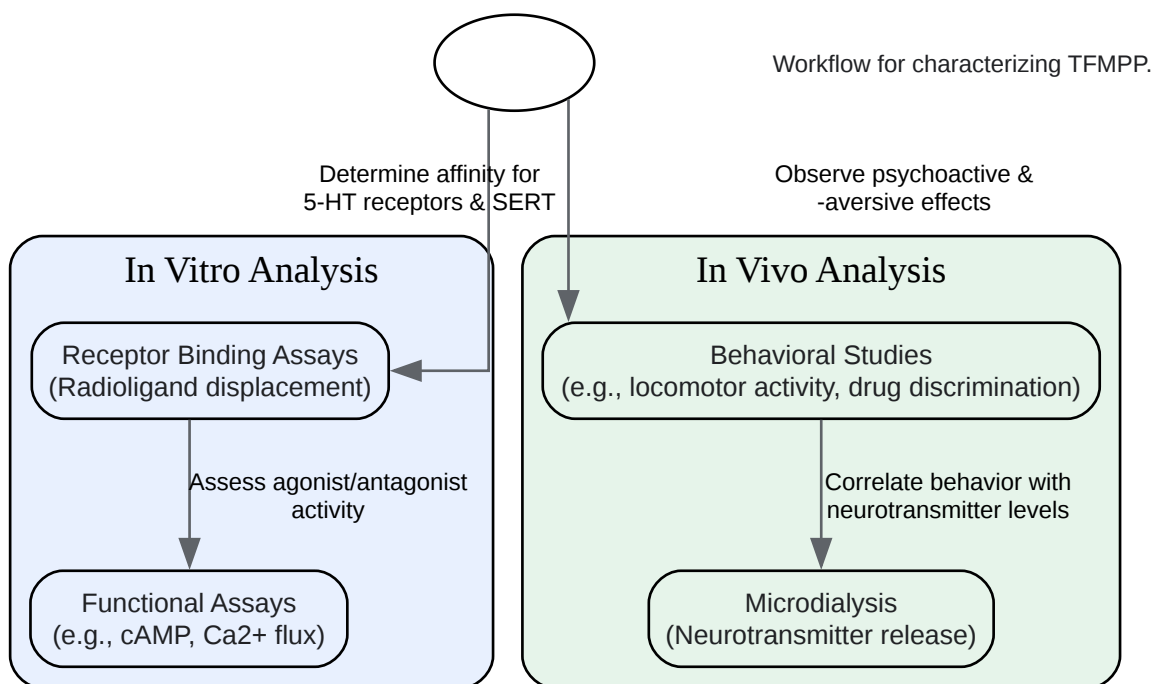
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 3-(trifluoromethyl)aniline and bis(2-chloroethyl)amine in a suitable high-boiling solvent (e.g., butanol or diethylene glycol).
- **Reaction Conditions:** Add a base, such as sodium carbonate or potassium carbonate, to neutralize the hydrochloric acid formed during the reaction.
- **Reflux:** Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC or GC-MS).
- **Work-up:** After cooling, filter the mixture to remove inorganic salts. The solvent is then removed under reduced pressure.
- **Purification:** The crude product is purified by distillation under reduced pressure or by column chromatography to yield pure 1-(3-trifluoromethylphenyl)piperazine.

History and Regulatory Status

TFMPP was initially synthesized as a chemical intermediate. Its psychoactive properties led to its emergence in the recreational drug market in the early 2000s, often sold as "legal ecstasy" in combination with BZP.[2][3] This combination was purported to mimic the effects of MDMA, with BZP contributing stimulant effects (dopamine and norepinephrine release) and TFMPP providing the serotonergic effects.[5]

Due to its potential for abuse and lack of accepted medical use, the U.S. Drug Enforcement Administration (DEA) temporarily placed TFMPP into Schedule I of the Controlled Substances Act in 2002.[2] However, this temporary scheduling was allowed to expire in 2004 after the Department of Health and Human Services did not recommend permanent control.[2] Despite this, its legal status varies by jurisdiction, and it remains a controlled substance in several countries.[4]

Experimental Workflow for Pharmacological Characterization:



[Click to download full resolution via product page](#)

Caption: Workflow for characterizing TFMPP.

Part 2: A Note on N-(3-fluorophenyl)-1-[(4-([(3S)-3-methyl-1-piperazinyl]methyl)phenyl)acetyl]-4-piperidinamine (GSK962040)

For completeness, this section provides a brief overview of GSK962040, a compound that contains the structural elements of the original query.

Discovery and Purpose:

GSK962040 was developed by GlaxoSmithKline as a potent and selective small-molecule motilin receptor agonist.^{[6][7]} Its discovery was part of a drug development program aimed at treating gastrointestinal disorders characterized by hypomotility, such as gastroparesis.

Mechanism of Action:

Unlike TFMPP, which targets serotonin receptors, GSK962040 is designed to mimic the action of the gastrointestinal peptide hormone motilin.[8] By agonizing the motilin receptor, it enhances the amplitude of neuronal-mediated contractions of gastric antrum tissue, thereby promoting gastrointestinal transit.[6]

Development Status:

GSK962040 was selected as a clinical candidate for further development based on its excellent activity at the human motilin receptor and promising pharmacokinetic profiles in preclinical animal models (rat and dog).[6][8]

Conclusion

The study of phenylpiperazines reveals a diverse range of pharmacological activities. While the specific compound "**1-(3-Fluorophenyl)-3-methylpiperazine**" is not well-documented, its structural relatives have significant histories. 1-(3-Trifluoromethylphenyl)piperazine (TFMPP) serves as a classic example of a research chemical that transitioned into the recreational drug scene, with a pharmacological profile centered on potent, non-selective serotonergic activity. In contrast, the more complex molecule GSK962040 illustrates the application of similar chemical moieties in the highly targeted field of drug discovery, in this case, for gastrointestinal motility disorders. This technical overview underscores the importance of precise chemical nomenclature and the varied paths a molecule can take from laboratory synthesis to either clinical development or societal impact.

References

- Westaway, S. M., et al. (2009). Discovery of N-(3-fluorophenyl)-1-[(4-[(3S)-3-methyl-1-piperazinyl]methyl)phenyl]acetyl]-4-piperidinamine (GSK962040), the first small molecule motilin receptor agonist clinical candidate. *Journal of Medicinal Chemistry*, 52(4), 1180–1189. [\[Link\]](#)
- ChEMBL. (n.d.). Document Report Card: ChEMBL1140927. European Bioinformatics Institute. Retrieved from [\[Link\]](#)
- Almaghrabi, M. (2021).
- Drug Enforcement Administration. (n.d.). 1-[3-(TRIFLUORO-METHYL)

- PubChem. (n.d.). 1-(3-(Trifluoromethyl)phenyl)piperazine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Trifluoromethylphenylpiperazine. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. 1-(3-(Trifluoromethyl)phenyl)piperazine | C₁₁H₁₃F₃N₂ | CID 4296 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
 2. deaddiversion.usdoj.gov [\[deaddiversion.usdoj.gov\]](https://deaddiversion.usdoj.gov)
 3. Synthesis, Analysis, and Pharmacological Profile of Designer Piperazine Drugs [\[etd.auburn.edu\]](https://etd.auburn.edu)
 4. Trifluoromethylphenylpiperazine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
 5. caymanchem.com [\[caymanchem.com\]](https://caymanchem.com)
 6. Discovery of N-(3-fluorophenyl)-1-[(4-[(3S)-3-methyl-1-piperazinyl]methyl)phenyl]acetyl]-4-piperidinamine (GSK962040), the first small molecule motilin receptor agonist clinical candidate - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
 7. Document: Discovery of N-(3-fluorophenyl)-1-[(4-[(3S)-3-methyl-1-piperazinyl]methyl)phenyl]acetyl]-4-piperidinamine (GSK962040), the first small mol... - ChEMBL [\[ebi.ac.uk\]](https://ebi.ac.uk)
 8. medchemexpress.com [\[medchemexpress.com\]](https://medchemexpress.com)
- To cite this document: BenchChem. [Navigating the Phenylpiperazines: A Technical Guide to a Class of Neurologically Active Agents]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1445137#discovery-and-history-of-1-3-fluorophenyl-3-methylpiperazine\]](https://www.benchchem.com/product/b1445137#discovery-and-history-of-1-3-fluorophenyl-3-methylpiperazine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com